

Certificate of analysis for research-grade DL-Norepinephrine hydrochloride

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Compound of Interest

Compound Name: DL-Norepinephrine hydrochloride

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A Comparative Guide to Research-Grade DL-Norepinephrine Hydrochloride

For researchers, scientists, and professionals in drug development, the quality and purity of reagents are paramount to achieving reliable and reproducible experimental results. **DL-Norepinephrine hydrochloride** is a critical catecholamine used in a wide range of research applications, from neuroscience to cardiovascular studies. This guide provides a comparative analysis of key quality attributes for research-grade **DL-Norepinephrine hydrochloride**, supported by experimental data and detailed methodologies.

Comparative Analysis of Quality Control Parameters

The quality of **DL-Norepinephrine hydrochloride** can vary between suppliers. Below is a summary of typical specifications found in Certificates of Analysis (CoA) for research-grade material. While batch-to-batch variability is expected, reputable suppliers will consistently meet stringent purity and identity criteria.

Table 1: Comparison of Typical Certificate of Analysis Specifications for Research-Grade **DL-Norepinephrine Hydrochloride**



Parameter	Method	Typical Specificatio n	Supplier A (Representa tive)	Supplier B (Representa tive)	Supplier C (Representa tive)
Appearance	Visual Inspection	White to off- white or tan crystalline solid	Conforms	Conforms	Conforms
Purity (by HPLC)	High- Performance Liquid Chromatogra phy (HPLC)	≥97%	99.78%	98.61%	99.2%
Identity	Proton Nuclear Magnetic Resonance (¹H NMR)	Conforms to structure	Conforms	Conforms	Conforms
Identity	Mass Spectrometry (MS)	Conforms to molecular weight	Conforms	Conforms	Conforms
Water Content	Thermogravi metric Analysis (TGA) or Karl Fischer	≤1.0%	0.25%	0.18%	0.5%
Solubility	Visual Inspection	Soluble in Water and DMSO	Soluble in Water (≥25 mg/mL) and DMSO (≥41 mg/mL)[1][2]	Soluble in Water and DMSO	Soluble in Water and DMSO
Residual Solvents	Gas Chromatogra phy (GC)	As per USP <467>	Meets USP requirements	Meets USP requirements	Meets USP requirements



Note: Data presented are representative values compiled from publicly available information and typical specifications. For specific batch information, always refer to the supplier's Certificate of Analysis.

Experimental Protocols for Quality Assessment

To ensure the quality of **DL-Norepinephrine hydrochloride** in the laboratory, the following experimental protocols are commonly employed.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method separates DL-Norepinephrine from any potential impurities.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and a buffer such as phosphate or formate buffer at a pH of approximately 3.0.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a final concentration of approximately 1 mg/mL.
- Analysis: Inject the sample and compare the peak area of the main component to the total peak area of all components to determine purity.

Identity Confirmation by Mass Spectrometry (MS)

This technique confirms the molecular weight of the compound.

- Instrumentation: A mass spectrometer, often coupled with an HPLC (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.



Analysis: The resulting mass spectrum should show a prominent peak corresponding to the
molecular ion [M+H]⁺ of norepinephrine (C₈H₁₁NO₃), which has a molecular weight of 169.18
g/mol . For the hydrochloride salt, the free base is typically observed.

Biological Activity Assessment: Adrenergic Receptor Activation Assay

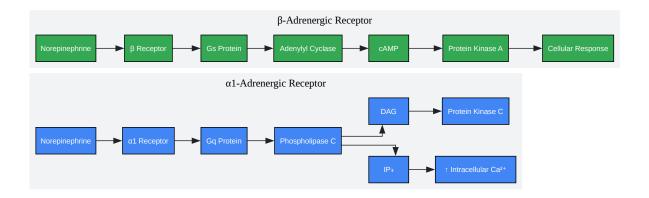
This assay determines the functional activity of **DL-Norepinephrine hydrochloride** by measuring its ability to activate adrenergic receptors.

- Cell Line: A cell line endogenously or recombinantly expressing α or β -adrenergic receptors (e.g., HEK293 cells).
- Assay Principle: Activation of adrenergic receptors often leads to changes in intracellular second messengers like cyclic AMP (cAMP) or calcium.[3] These changes can be quantified using commercially available assay kits (e.g., ELISA, fluorescence-based).[4][5]
- Procedure:
 - Plate the cells in a 96-well plate and allow them to adhere.
 - Prepare serial dilutions of the DL-Norepinephrine hydrochloride.
 - Treat the cells with the different concentrations of norepinephrine.
 - After an appropriate incubation period, lyse the cells and measure the second messenger levels according to the assay kit manufacturer's instructions.
 - Plot the response versus the log of the concentration to determine the EC₅₀ (half-maximal effective concentration).

Visualizing Key Pathways and Workflows Norepinephrine Signaling Pathway

Norepinephrine exerts its effects by binding to α and β -adrenergic receptors, which are G-protein coupled receptors. This diagram illustrates the downstream signaling cascades initiated upon receptor activation.





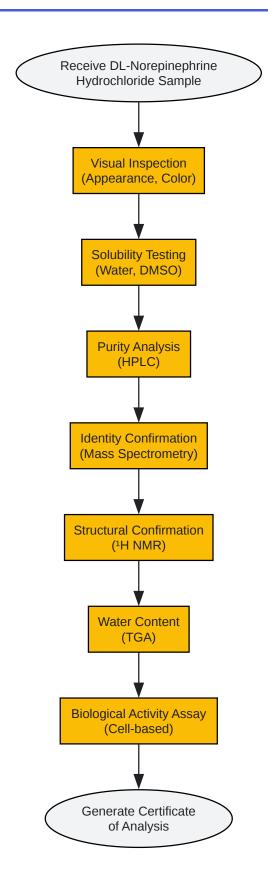
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Caption: Norepinephrine signaling through $\alpha 1$ and β -adrenergic receptors.

Experimental Workflow for Quality Control

This workflow outlines the sequential steps for the comprehensive quality control analysis of a batch of **DL-Norepinephrine hydrochloride**.





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Caption: A typical experimental workflow for quality control of DL-Norepinephrine HCl.



Stability and Storage Considerations

Proper storage is crucial to maintain the integrity of **DL-Norepinephrine hydrochloride**.

- Storage Temperature: For long-term storage, it is recommended to store the solid powder at
 -20°C to -80°C, protected from light and moisture.[6][7]
- Solution Stability: Solutions of norepinephrine can be stable for extended periods when stored at 4°C and protected from light.[8] However, for cell culture and in vivo experiments, it is always advisable to prepare fresh solutions.[6] Stability can be affected by the diluent, storage temperature, and exposure to light.[8][9] A study on ready-to-use norepinephrine solutions showed that chemical stability was maintained for 365 days at -20°C and +5°C.[9]

By understanding the key quality parameters, employing rigorous analytical methods, and adhering to proper storage conditions, researchers can ensure the reliability of their experiments involving **DL-Norepinephrine hydrochloride**. Always consult the supplier-specific Certificate of Analysis and Safety Data Sheet for the most accurate and detailed information.

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